

4-Butoxy-4-oxo-3-phenylbutanoic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 4-Butoxy-4-oxo-3-phenylbutanoic acid

Cat. No.: B121062

[Get Quote](#)

An in-depth analysis of the physicochemical properties of **4-Butoxy-4-oxo-3-phenylbutanoic acid** reveals its core molecular characteristics. This compound is the butyl ester of 4-oxo-4-phenylbutanoic acid. The molecular weight and formula are fundamental parameters for researchers in drug development and chemical synthesis.

Physicochemical Data Summary

The quantitative data for **4-Butoxy-4-oxo-3-phenylbutanoic acid** and its parent compound, 4-oxo-4-phenylbutanoic acid, are summarized below for clarity and comparison.

Table 1: Properties of **4-Butoxy-4-oxo-3-phenylbutanoic Acid** (Butyl 4-oxo-4-phenylbutanoate)

Property	Value	Source
Molecular Weight	234.29 g/mol	[1]
Molecular Formula	C ₁₄ H ₁₈ O ₃	[1]
IUPAC Name	butyl 4-oxo-4-phenylbutanoate	[1]

Table 2: Properties of Parent Compound (4-Oxo-4-phenylbutanoic Acid)

Property	Value	Source
Molecular Weight	~178.18 g/mol	[2][3][4]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[2][3]
CAS Number	2051-95-8	[2][3][4]
Synonym	3-Benzoylpropionic acid	[3]

Logical Relationship: Esterification

The target compound, **4-Butoxy-4-oxo-3-phenylbutanoic acid**, is synthesized via the esterification of its parent carboxylic acid with butanol. This reaction forms a butyl ester and water as a byproduct. The logical workflow for this chemical transformation is depicted below.

Caption: Logical diagram of the esterification process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Oxo-4-phenylbutyric acid, butyl ester | C₁₄H₁₈O₃ | CID 12510434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. 4-OXO-4-PHENYLBUTANOIC ACID | CAS 2051-95-8 [matrix-fine-chemicals.com]
- 4. 4-OXO-4-PHENYL-BUTYRIC ACID AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [4-Butoxy-4-oxo-3-phenylbutanoic acid molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121062#4-butoxy-4-oxo-3-phenylbutanoic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com